

Application Notes and Protocols for Nvs-PI3-4 Cell-Based Assays

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Compound of Interest

Compound Name: Nvs-PI3-4

Cat. No.: B3182585

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Introduction

Nvs-PI3-4 is a potent and selective inhibitor of the phosphoinositide 3-kinase gamma (PI3K γ) isoform.[1] The PI3K family of lipid kinases, particularly the class I isoforms (α , β , γ , δ), are critical regulators of numerous cellular processes, including cell growth, proliferation, survival, and migration. The PI3K γ isoform is predominantly expressed in hematopoietic cells and plays a crucial role in immune and inflammatory responses. Dysregulation of the PI3K/Akt signaling pathway is implicated in various diseases, including cancer, allergies, and inflammatory disorders.[1]

These application notes provide detailed protocols for utilizing **Nvs-PI3-4** in various cell-based assays to investigate its effects on PI3K γ signaling and associated cellular functions. The provided methodologies are designed to guide researchers in studying the efficacy and mechanism of action of **Nvs-PI3-4** in relevant cell types.

Mechanism of Action

Nvs-PI3-4 exerts its inhibitory effect by specifically targeting the ATP-binding site of the p110 γ catalytic subunit of PI3K γ . This inhibition prevents the phosphorylation of phosphatidylinositol-4,5-bisphosphate (PIP2) to phosphatidylinositol-3,4,5-trisphosphate (PIP3). PIP3 acts as a critical second messenger, recruiting and activating downstream effector proteins containing pleckstrin homology (PH) domains, most notably the serine/threonine kinase Akt (also known

as protein kinase B). By blocking the production of PIP3, **Nvs-PI3-4** effectively attenuates the activation of Akt and its downstream signaling cascade, which governs a wide range of cellular activities.

Data Presentation

The inhibitory activity of **Nvs-PI3-4** against Class I PI3K isoforms has been determined in in vitro kinase assays. The half-maximal inhibitory concentrations (IC50) demonstrate the high selectivity of **Nvs-PI3-4** for the γ isoform.

Inhibitor	PI3K α (IC50, nM)	PI3K β (IC50, nM)	PI3K δ (IC50, nM)	PI3K γ (IC50, nM)
Nvs-PI3-4	1300	1600	380	27

Data from Juss et al., 2012.

These IC50 values were determined in in vitro kinase assays and may differ from potencies observed in cell-based assays.

Signaling Pathway

The following diagram illustrates the canonical PI3K/Akt signaling pathway and the point of inhibition by **Nvs-PI3-4**.

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References

- 1. researchgate.net [researchgate.net]
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